

# 1-Dodecene vapor pressure and boiling point

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An In-Depth Technical Guide to the Vapor Pressure and Boiling Point of **1-Dodecene** 

For researchers, scientists, and professionals in drug development, a precise understanding of the physicochemical properties of chemical compounds is paramount. This guide provides a detailed overview of the vapor pressure and boiling point of **1-dodecene**, an alpha-olefin of significant industrial importance.

## **Physicochemical Data of 1-Dodecene**

**1-Dodecene** is a colorless liquid with the chemical formula C<sub>12</sub>H<sub>24</sub>.[1] It is an alkene used as an intermediate in the production of lubricants and surfactants.[2][3] The following tables summarize the key quantitative data regarding its boiling point and vapor pressure.

**Table 1: Boiling Point of 1-Dodecene** 

Boiling Point	Pressure	Reference(s)
213 °C	Not specified	[4]
213.8 °C	Not specified	[1][2][5]
214 °C	Not specified	[5]
214-216 °C	Standard	[3]
213-216 °C	1013 hPa	[6]
415 °F (212.8 °C)	760 mmHg	[2][5]



**Table 2: Vapor Pressure of 1-Dodecene** 

Vapor Pressure	Temperature	Reference(s)
0.0159 mmHg	25 °C	[1][2]
0.2 mmHg	20 °C	
0.1218 hPa	20 °C	[5]
0.1897 hPa	25 °C	[5]
0.193 hPa	25 °C	[6]
0.35 kPa	65 °C	[7]

## **Experimental Protocols**

The determination of boiling point and vapor pressure is fundamental to characterizing a liquid substance. Below are detailed methodologies for these key experiments.

### **Determination of Boiling Point via Distillation**

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[8] A common and accurate method for determining the boiling point of an organic liquid like **1-dodecene** is through distillation.

#### Apparatus:

- Round-bottom flask
- · Heating mantle or oil bath
- Distillation head (still head)
- Condenser (Liebig, Graham, or Allihn)
- Thermometer
- Receiving flask



Boiling chips

#### Procedure:

- A sample of **1-dodecene** is placed in the round-bottom flask along with a few boiling chips to
  ensure smooth boiling.
- The distillation apparatus is assembled. The thermometer is positioned in the distillation head such that the top of the mercury bulb is level with the side arm leading to the condenser.
- Cooling water is circulated through the outer jacket of the condenser.
- The flask is gently heated. As the liquid boils, the vapor rises, and the temperature on the thermometer will increase.[9]
- The temperature will stabilize at the boiling point of the liquid. This constant temperature is recorded as the boiling point.[9]
- The vapor then passes into the condenser, where it cools and liquefies, and the resulting distillate is collected in the receiving flask.[9]

It is important to note that the observed boiling point is dependent on the atmospheric pressure.[8] If the pressure is not at standard sea-level pressure (760 mmHg or 101.325 kPa), a correction may need to be applied.

### **Determination of Vapor Pressure**

Vapor pressure can be measured by several methods. The static method is a direct measurement technique.

#### Apparatus:

- A thermostatted container to maintain a constant temperature.
- A flask to hold the sample of 1-dodecene.
- A pressure measuring device (e.g., a manometer).



· A vacuum pump.

#### Procedure:

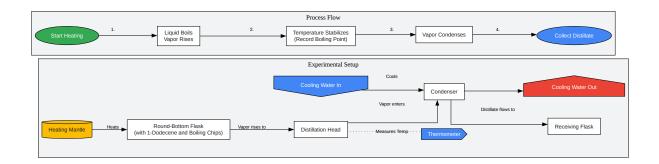
- A small amount of 1-dodecene is placed in the flask, which is connected to the pressure measuring device and the vacuum line.
- The sample is typically frozen, and the apparatus is evacuated to remove any air. The flask is then sealed off from the vacuum pump.
- The sample is allowed to thaw and is brought to the desired temperature in the thermostatted container.
- As the liquid evaporates, the pressure inside the sealed apparatus increases until equilibrium is reached between the liquid and vapor phases.
- The pressure at equilibrium is the vapor pressure of the substance at that temperature.
- This process is repeated at various temperatures to obtain a set of vapor pressure data.

The relationship between vapor pressure and temperature can often be described by the Antoine equation, which can be used to extrapolate vapor pressure values over a range of temperatures.[10]

## **Visualizations**

To further clarify the experimental setup, the following diagrams illustrate the workflow for boiling point determination.





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Caption: Workflow for Boiling Point Determination.

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